

2-hexenedinitrile stability and storage conditions

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Compound Focus: 2-Hexenedinitrile

CAS No.: 13042-02-9

Cat. No.: S1508165

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Chemical Data for 2-Hexenedinitrile (Isomer Mix)

The following table summarizes the basic properties found for **2-hexenedinitrile** and its (Z)-isomer. Please note that some values are estimates and may apply to different isomeric forms [1] [2].

Property	Value	Notes / Isomer
CAS Number	2141-58-4	(2Z)-2-Hexenedinitrile [1]
	13042-02-9	Unspecified isomer [2]
Molecular Formula	C ₆ H ₆ N ₂ [1] [2]	
Molecular Weight	106.12 - 106.13 g/mol [1] [2]	
Appearance	Colourless liquid with a pungent odour [1]	(2Z)-2-Hexenedinitrile
Density	1.0620 (at ~20°C) [1]	(2Z)-2-Hexenedinitrile
	1.0680 (estimate) [2]	Unspecified isomer
Refractive Index	1.4665 [1]	(2Z)-2-Hexenedinitrile

Property	Value	Notes / Isomer
Melting Point	-24.15°C [1]	(2Z)-2-Hexenedinitrile
	74 °C (from ethanol) [2]	Unspecified isomer
Boiling Point	189.03°C (rough estimate) [1] [2]	

Safety and Handling Information

The available safety data is limited. One safety data sheet for a related compound, (Z)-hex-2-enedinitrile, classifies it with warning statements and cites hazards including acute toxicity (oral, dermal, inhalation), skin irritation, eye irritation, and specific target organ toxicity (respiratory system) [1]. For the trans-3-hexenedinitrile isomer, personal protective equipment including a dust mask type N95 (US), eyeshields, and gloves is recommended [3].

Experimental Context & Synthesis

2-Hexenedinitrile is primarily used as a **chemical intermediate** in synthesizing pharmaceuticals, agrochemicals, and other specialty chemicals [1]. A key application and source of stability information comes from its role in the synthesis of hexamethylene diamine, a nylon-6,6 precursor [1].

The compound can be formed through several catalytic processes:

- **Catalytic Dimerization of Acrylonitrile:** This is a common route, catalyzed by various systems including ruthenium complexes with carboxylic acids [1] and phosphinites [1]. These reactions produce a mixture of isomers, primarily **cis- and trans-1,4-dicyanobut-1-ene (DCB)** and 2,4-dicyanobut-1-ene (MGN) [1].
- **From Butadiene:** A multi-stage process involving catalytic epoxidation, hydrocyanation, and dehydration can also produce a mixture of cis/trans-1,4-dicyanobutene isomers [1].

FAQs and Troubleshooting Guide

Here are answers to potential questions based on the available data, with guidance where information is lacking.

What are the stability concerns for 2-hexenedinitrile?

While explicit stability data (e.g., shelf life, decomposition products) is not provided in the search results, its high reactivity as a chemical intermediate suggests it should not be considered a highly stable compound.

- **Inference from Reactivity:** Its conjugated structure and two nitrile groups make it reactive in various chemical transformations [1]. This inherent reactivity could lead to degradation over time, especially if exposed to incompatible conditions.
- **Action:** Assume the compound has limited shelf life. Conduct small-scale stability tests under your proposed storage conditions before long-term storage.

What are the correct storage conditions?

The search results do not specify storage temperatures for **2-hexenedinitrile** [1] [2].

- **Recommended Protocol:** For reactive, unsaturated nitriles, standard practice is to store under an inert atmosphere (e.g., nitrogen or argon) at low temperatures (e.g., 2-8°C or below 0°C for long-term storage) to minimize polymerization and oxidation.
- **Safety Storage:** Store in a cool, well-ventilated area, away from heat and ignition sources. Keep the container tightly closed.

Our reaction yield with 2-hexenedinitrile is low. What could be the issue?

The issue could lie in the purity of the starting material or the presence of isomers.

- **Purity and Isomers:** The catalytic dimerization of acrylonitrile produces a mixture of isomers (cis/trans-DCB-1, DCB-2, MGN) [1]. Different catalysts and conditions affect this ratio [1]. The reactivity and physical properties of these isomers can differ.
- **Troubleshooting Steps:**
 - **Analyze Purity:** Check the isomeric composition and purity of your starting material using analytical methods (e.g., GC-MS, HPLC).

- **Control Atmosphere:** Ensure that your experimental setup excludes moisture and oxygen, which could cause side reactions.

Suggested Workflow for Handling 2-Hexenedinitrile

The diagram below outlines a logical approach to working with this compound, given the information gaps.

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References

1. 2141-58-4 | 2 - Hexenedinitrile , (2Z)- | lookchem [lookchem.com]
2. Cas 13042-02-9, hex- -enedinitrile | lookchem [lookchem.com]
3. trans-3- Hexenedinitrile 97 1119-85-3 [sigmaaldrich.com]

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